

Proper Disposal of A68930 Hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: A68930 hydrochloride

Cat. No.: B1664741

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the disposal of **A68930 hydrochloride** (CAS No: 130465-39-3), a potent and selective D1-like dopamine receptor agonist used in neurological research.

While a safety data sheet (SDS) from a major supplier classifies **A68930 hydrochloride** as not a hazardous substance or mixture, it is best practice in a laboratory setting to treat all research chemicals with a degree of caution.^[1] Inconsistencies in safety data across suppliers warrant a conservative approach to disposal. Therefore, treating **A68930 hydrochloride** as chemical waste is the recommended procedure to ensure maximum safety and environmental protection.

Summary of Key Chemical Data

For quick reference, the following table summarizes the essential quantitative data for **A68930 hydrochloride**.

Property	Value
CAS Number	130465-39-3
Molecular Formula	C ₁₆ H ₁₇ NO ₃ ·HCl
Appearance	Off-White Solid
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents[2]

Step-by-Step Disposal Protocol

Follow these procedural steps for the safe disposal of **A68930 hydrochloride** and associated materials.

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing appropriate PPE. This includes:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (nitrile or neoprene)

2. Waste Segregation: Proper segregation is critical to prevent accidental reactions in the waste stream.

- Solid Waste: Collect any remaining solid **A68930 hydrochloride**, as well as any lab materials contaminated with the solid (e.g., weigh boats, contaminated paper towels), in a designated "Halogenated Organic Solid Waste" container.
- Solution Waste: If **A68930 hydrochloride** has been dissolved in a solvent, it should be disposed of in the appropriate liquid waste container. As the hydrochloride salt contains chlorine, it should be placed in a "Halogenated Organic Liquid Waste" container.
- Empty Containers: Triple-rinse the original container with a suitable solvent (e.g., water, if the compound is water-soluble). The rinsate should be collected and disposed of as halogenated

liquid waste. After rinsing, deface the label on the empty container and dispose of it in the appropriate laboratory glass or plastic recycling bin.

3. Waste Container Labeling: Properly label the hazardous waste container with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**A68930 hydrochloride**"
- The approximate amount of the chemical being disposed of
- The date the waste was added to the container
- The name of the principal investigator or research group

4. Storage of Waste: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be away from general lab traffic and incompatible materials.

5. Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste. Follow all institutional procedures for waste manifest and pickup.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **A68930 hydrochloride**.



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Disposal Workflow for **A68930 hydrochloride**.

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References

- 1. uccaribe.edu [uccaribe.edu]
- 2. szabo-scandic.com [szabo-scandic.com]
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